

# Technical Support Center: Troubleshooting Peak Tailing of Aldehydes in Gas Chromatography

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## Compound of Interest

Compound Name: 2,5-Dimethylhexanal

Cat. No.: B8581115

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This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address the common issue of peak tailing when analyzing aldehydes by gas chromatography (GC).

## Troubleshooting Guide

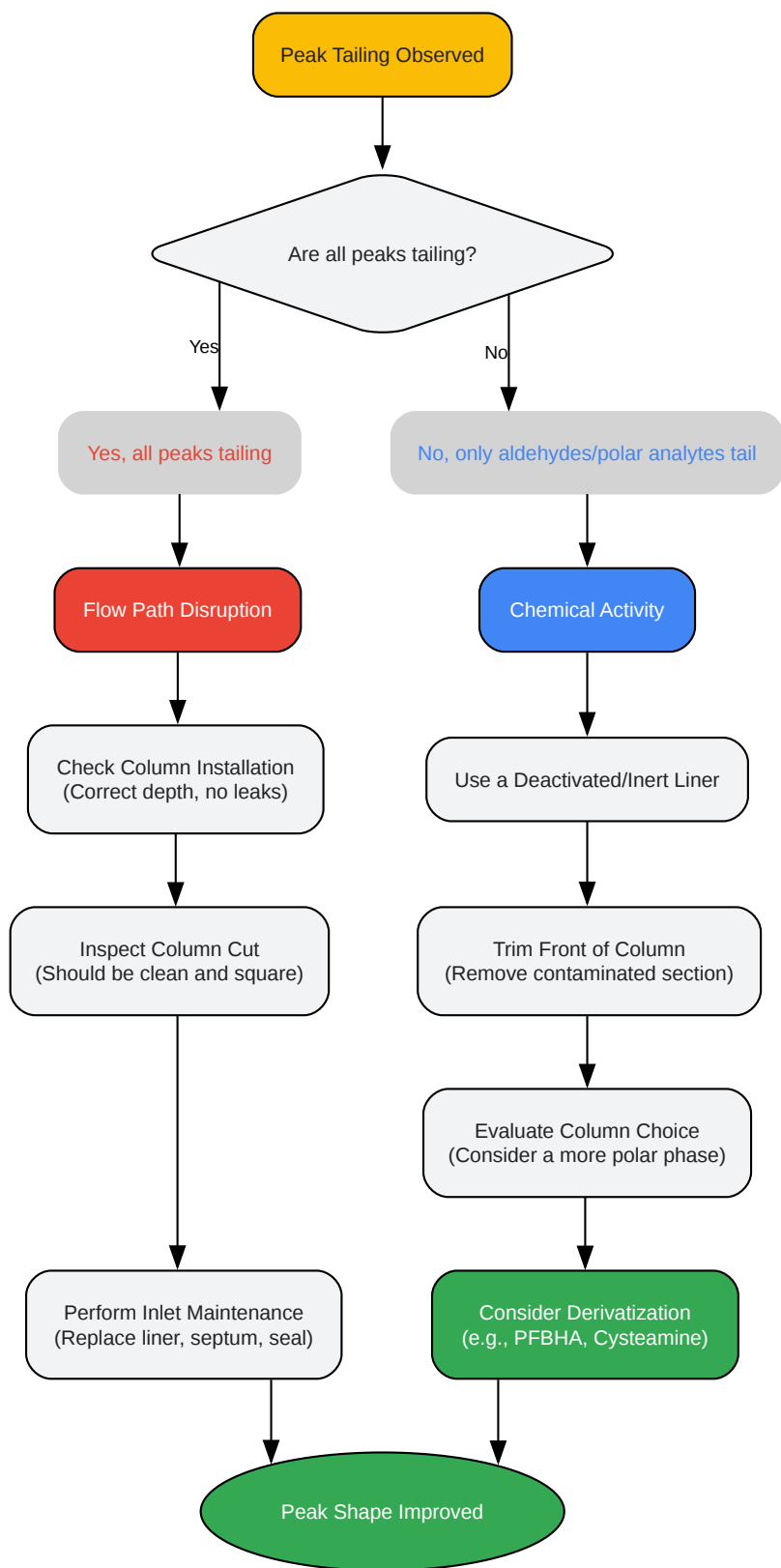
Peak tailing in gas chromatography can significantly compromise the accuracy and precision of analytical results. This guide provides a systematic approach to diagnosing and resolving the root causes of peak tailing for aldehydes.

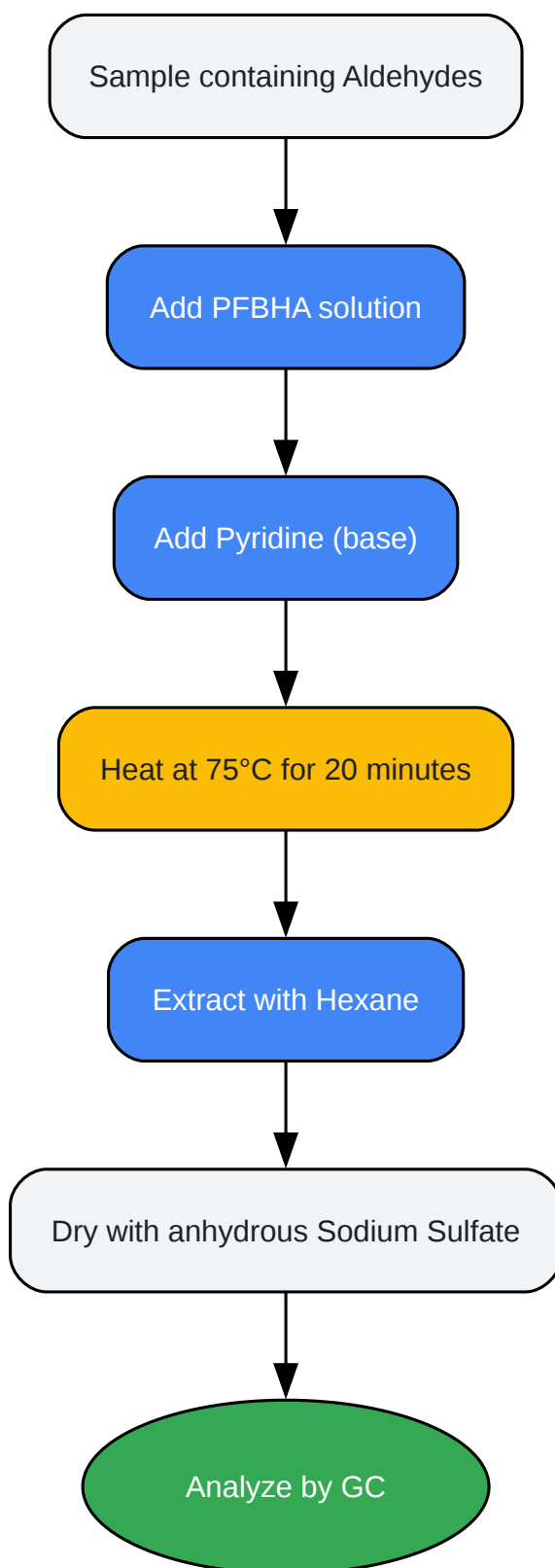
### Initial Assessment: What do your peaks look like?

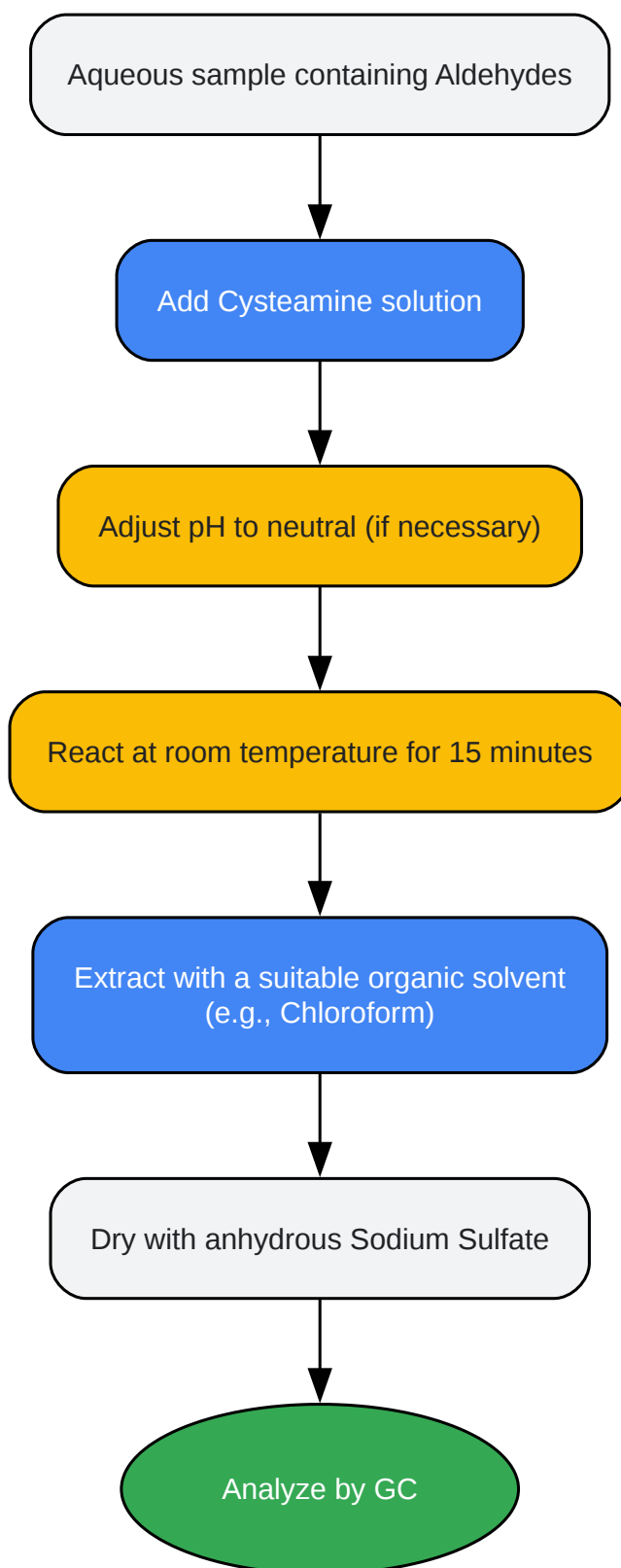
The first step in troubleshooting is to determine the extent of the peak tailing.<sup>[1]</sup> Observe your chromatogram to identify if all peaks are tailing or if the issue is specific to aldehydes and other polar compounds.

- If all peaks are tailing: This typically points to a physical or mechanical issue within the GC system, disrupting the flow path.<sup>[1]</sup>
- If only aldehyde and other polar analyte peaks are tailing: This suggests a chemical interaction between the analytes and active sites within the system.

The following flowchart illustrates a systematic approach to troubleshooting peak tailing:







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## References

- 1. [gcms.labrulez.com](https://gcms.labrulez.com) [[gcms.labrulez.com](https://gcms.labrulez.com)]
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